

Clostripain: A Technical Guide to Structure, Function, and Experimental Analysis

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Compound of Interest

Compound Name: Clostripain
CAS No.: 49596-05-6
Cat. No.: B15569754

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Abstract

Clostripain, an endopeptidase originating from the anaerobic bacterium *Clostridium histolyticum*, is a highly specific cysteine protease with a primary preference for cleaving peptide bonds at the C-terminus of arginine residues. This technical guide provides a comprehensive overview of the molecular architecture of **Clostripain**, detailing its subunit composition, post-translational maturation, and the key residues involved in its catalytic activity. In-depth experimental protocols for its purification, activity assessment, structural determination, and site-directed mutagenesis are presented to facilitate its application in research and drug development.

Molecular Structure and Subunits

Clostripain is a heterodimeric protein composed of a heavy chain and a light chain, which are non-covalently associated.[1][2] Both chains are encoded by a single gene and are the result of post-translational processing of a larger precursor protein.[1] The mature enzyme is composed of 526 residues.[1]

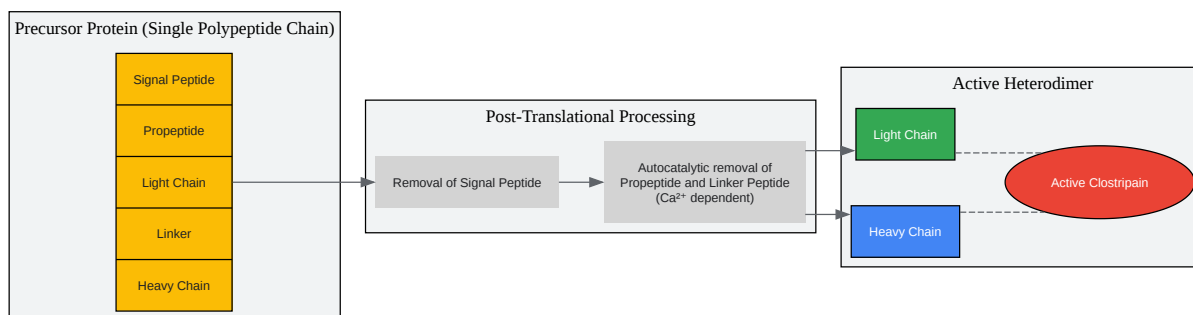
Subunit Composition and Molecular Weight

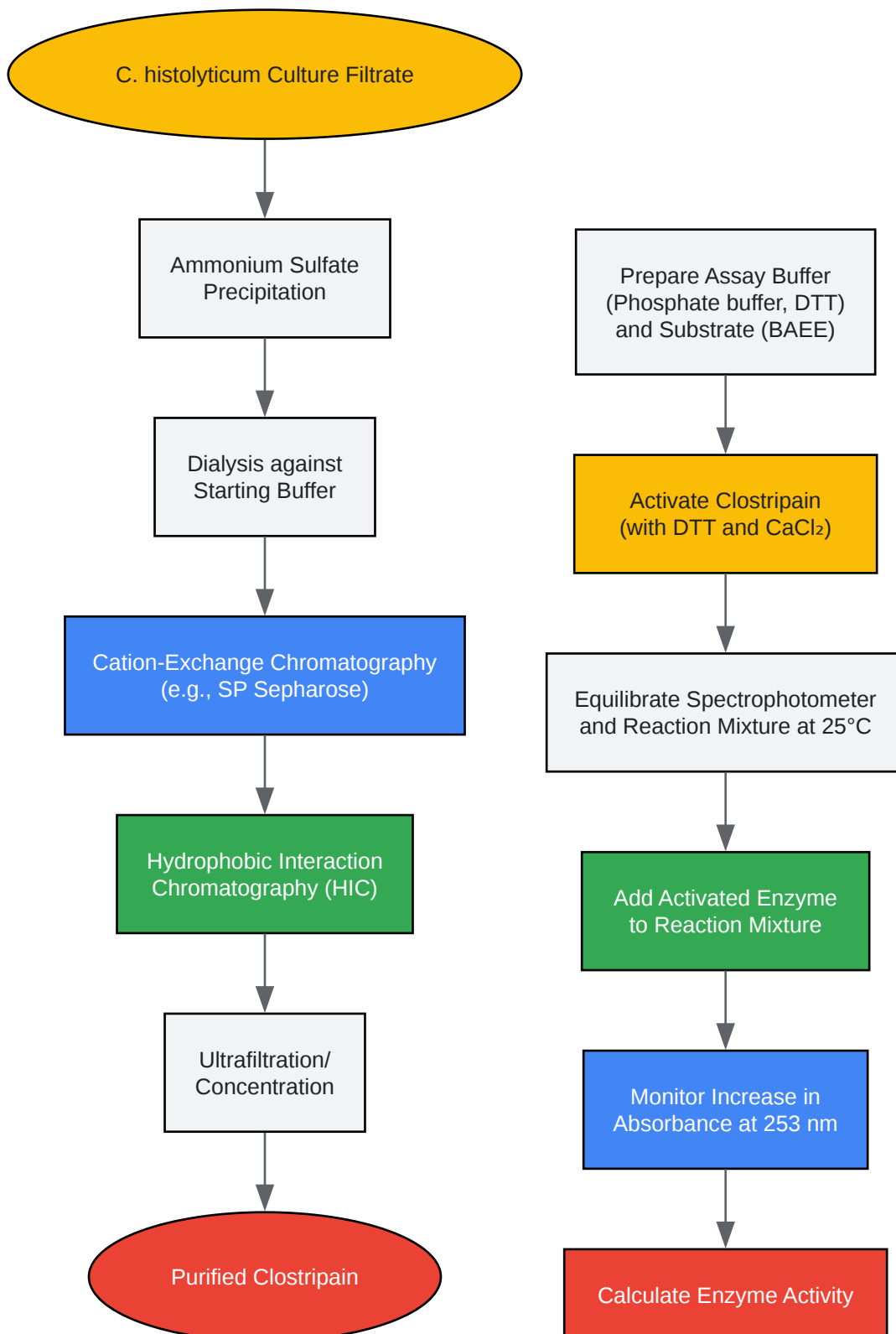
The precursor protein undergoes significant modification to yield the active heterodimer. The table below summarizes the reported molecular weights of the **Clostripain** subunits from various experimental and theoretical sources.

Component	Reported Molecular Weight (kDa)	Method/Reference
Proenzyme	59	MicroED Structure Analysis
Mature Heterodimer (Theoretical)	53.0	Sequence Analysis[1]
Heavy Chain	45	Gilles et al. 1979[1]
38	Islet Isolation Study[3]	
43	Ullmann & Bordusa, 2004	
Light Chain	12.5	Gilles et al. 1979[1][4]
15	Islet Isolation Study[3]	
15.4	Ullmann & Bordusa, 2004	

Post-Translational Processing and Activation

The biosynthesis of active **Clostripain** involves the proteolytic removal of a signal peptide, a propeptide, and a linker peptide from the initial gene product. This maturation process is autocatalytic and dependent on the presence of calcium ions.[3] The precursor protein consists of a 27-amino acid signal peptide, a 23-amino acid propeptide, a 131-amino acid light chain, a 9-amino acid linker peptide, and a 336-amino acid heavy chain.[1] The enzyme is activated by reducing agents such as dithiothreitol (DTT) or cysteine.[2]





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References

- [1. MicroED structure of the C11 cysteine protease clostripain - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. m.youtube.com \[m.youtube.com\]](#)
- [3. Clostripain \(Endoproteinase-Arg-C\) - Worthington Enzyme Manual | Worthington Biochemical \[worthington-biochem.com\]](#)
- [4. Site-Directed Mutagenesis \(Stratagene protocol\) | McManus Lab \[mcmanuslab.ucsf.edu\]](#)
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